

# Unveiling the Antimicrobial Profile of Antibacterial Agent 135

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## Compound of Interest

Compound Name: Antibacterial agent 135

Cat. No.: B12383833

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A Technical Overview for Researchers and Drug Development Professionals

Introduction: The persistent challenge of antimicrobial resistance necessitates the continuous exploration of novel antibacterial agents. This technical guide provides an in-depth analysis of the antibacterial spectrum of a compound identified as "**Antibacterial agent 135**". While the publically available information on a specific agent uniformly designated as "**Antibacterial agent 135**" is limited and appears to be a non-standardized identifier, this document focuses on a potent antibacterial compound with the molecular formula C11H15N5O6S and CAS number 2233569-54-3, which has been referred to in scientific literature and chemical databases under this designation. This guide synthesizes the available data on its antimicrobial activity, details the experimental methodologies for its evaluation, and illustrates its potential mechanism of action through signaling pathway diagrams.

## Antibacterial Spectrum of Agent 135

The primary antibacterial activity reported for the compound with molecular formula C11H15N5O6S is against *Mycobacterium tuberculosis*. Quantitative data from preliminary studies is summarized below.

Bacterial Strain	MIC (µg/mL)
<i>Mycobacterium tuberculosis</i> H37Rv	6.25
<i>Mycobacterium bovis</i>	20

Table 1: Minimum Inhibitory Concentration (MIC) of **Antibacterial Agent 135** against Mycobacterial Strains.[1]

## Experimental Protocols

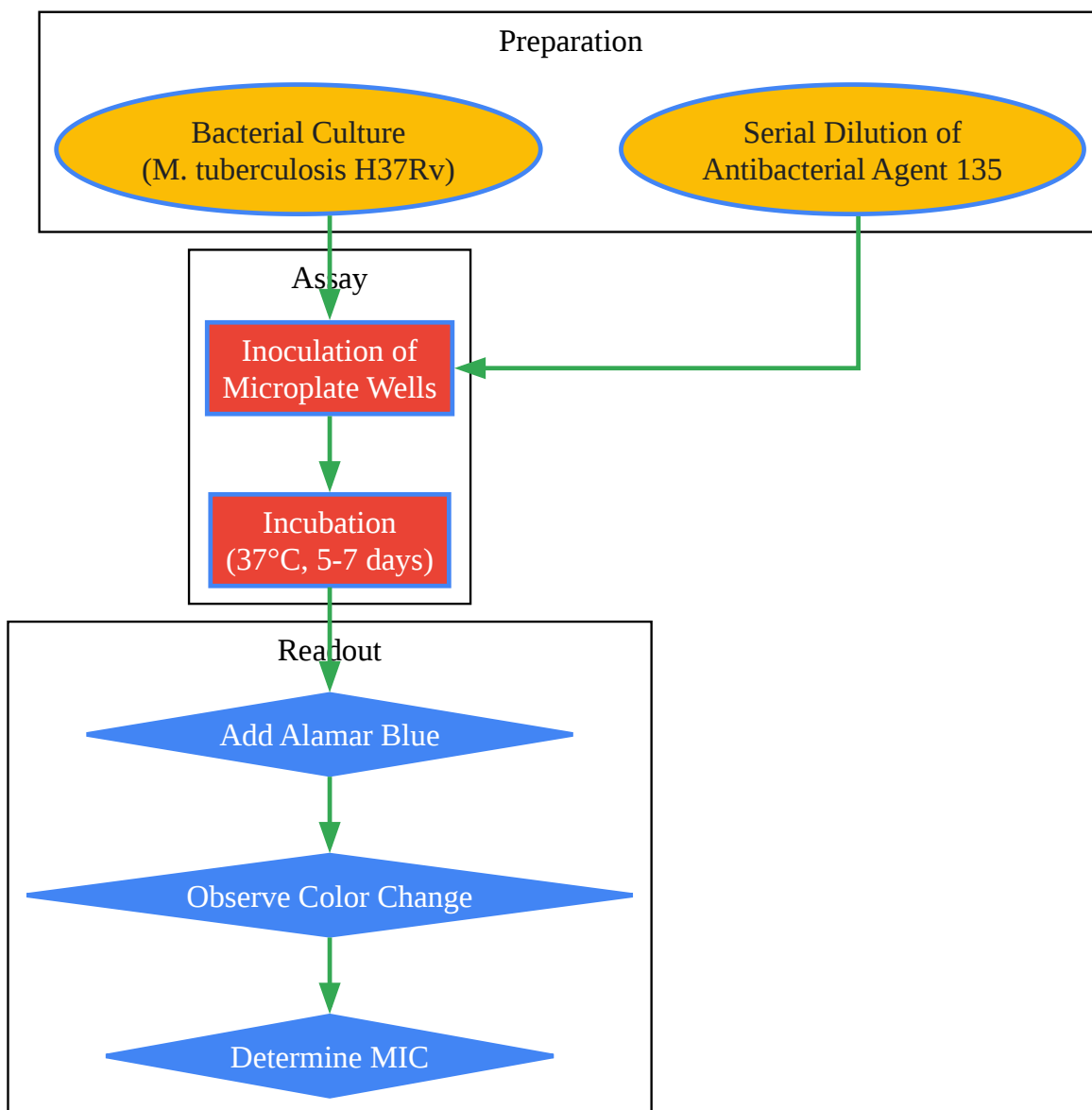
The determination of the antibacterial spectrum of Agent 135 involves standardized microbiological assays. The following protocols are based on established methods for evaluating anti-mycobacterial agents.

### Minimum Inhibitory Concentration (MIC) Determination using Microplate Alamar Blue Assay (MABA)

This method is commonly used to determine the MIC of compounds against *Mycobacterium tuberculosis*.

- **Bacterial Culture:** *Mycobacterium tuberculosis* H37Rv is grown in BACTEC 12B medium.
- **Assay Setup:**
  - A 96-well microplate is used to prepare serial dilutions of **Antibacterial Agent 135**.
  - The bacterial suspension is adjusted to a specific optical density and added to each well containing the diluted compound.
  - Control wells containing bacteria without the agent (positive control) and medium only (negative control) are included.
- **Incubation:** The plate is incubated at 37°C for a defined period, typically 5-7 days.
- **Detection:** A solution of Alamar Blue (resazurin) is added to each well. After further incubation, a color change from blue to pink indicates bacterial growth.
- **MIC Determination:** The MIC is defined as the lowest concentration of the agent that prevents the color change, indicating inhibition of bacterial growth.[1]

### Workflow for MIC Determination



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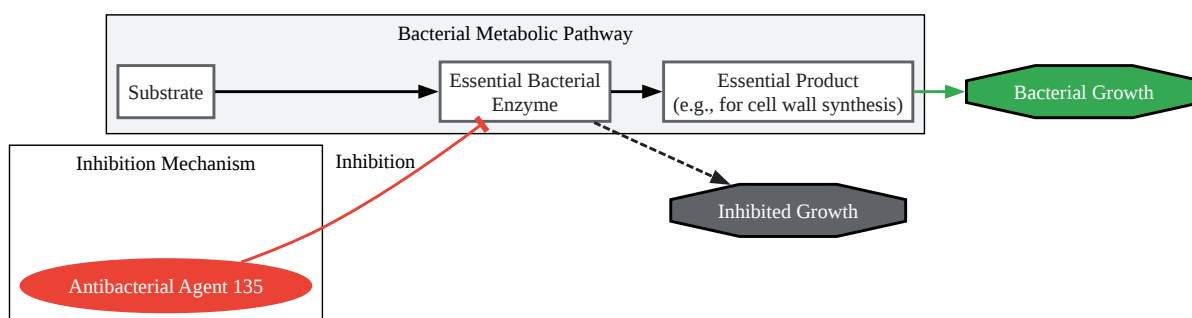
Caption: Workflow for determining the Minimum Inhibitory Concentration (MIC).

## Potential Signaling Pathway Involvement

While the precise mechanism of action for "**Antibacterial agent 135**" is not extensively detailed in the available literature, related compounds, such as 1,3,5-triazine derivatives, are known to

interfere with various bacterial cellular processes. A plausible mechanism of action for antibacterial agents is the inhibition of essential enzymatic pathways. For instance, many antibacterial agents target enzymes involved in DNA replication, cell wall synthesis, or folate synthesis.

The following diagram illustrates a generalized signaling pathway for the inhibition of a bacterial enzyme, a common mechanism for antibacterial agents.



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Caption: Generalized pathway of bacterial enzyme inhibition.

Disclaimer: "**Antibacterial agent 135**" is not a standardized chemical name. The information presented here is based on publically available data for a compound with the molecular formula C<sub>11</sub>H<sub>15</sub>N<sub>5</sub>O<sub>6</sub>S and CAS number 2233569-54-3, which has been associated with this identifier. Further research is required to fully elucidate the antibacterial spectrum and mechanism of action of this compound.

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## References

- 1. scispace.com [scispace.com]
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